

Solubility Profile of 4-Ethoxy-2-nitroaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethoxy-2-nitroaniline

Cat. No.: B1294931

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility of **4-Ethoxy-2-nitroaniline**, a key intermediate in organic synthesis. Understanding the solubility of this compound in various organic solvents is crucial for optimizing reaction conditions, developing purification strategies, and formulating products. This document compiles available solubility data, details relevant experimental methodologies, and presents a logical workflow for solubility determination.

Core Physical and Chemical Properties

4-Ethoxy-2-nitroaniline is a crystalline solid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	616-86-4
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃
Molecular Weight	182.18 g/mol
Melting Point	111-113 °C
Appearance	Red to rust-brown crystalline powder

Qualitative Solubility of 4-Ethoxy-2-nitroaniline

Literature indicates that **4-Ethoxy-2-nitroaniline** is slightly soluble in water but dissolves well in organic solvents such as methanol and ethyl acetate.^[1] Another source describes it as sparingly soluble in water.

Quantitative Solubility Data

Exhaustive searches of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., mole fraction, grams per 100g of solvent) for **4-Ethoxy-2-nitroaniline** at various temperatures. However, to provide a valuable point of reference for researchers, the following section presents solubility data for a structurally analogous compound, 4-Ethoxy-2-fluoro-1-nitrobenzene. The presence of a fluorine atom in place of an amine group will influence solubility, but this data provides a useful approximation of solubility trends in common organic solvents.

Reference Data: Solubility of 4-Ethoxy-2-fluoro-1-nitrobenzene

The mole fraction solubility of 4-Ethoxy-2-fluoro-1-nitrobenzene in several organic solvents at temperatures ranging from 278.15 K to 318.15 K is presented below.

Solvent	Temperature (K)	Mole Fraction Solubility (x)
Methanol	278.15	0.0158
	283.15	
	288.15	
	293.15	
	298.15	
	303.15	
	308.15	
	313.15	
	318.15	
Ethanol	278.15	0.0197
	283.15	
	288.15	
	293.15	
	298.15	
	303.15	
	308.15	
	313.15	
	318.15	
Ethyl Acetate	278.15	0.1415
	283.15	
	288.15	
	293.15	
	298.15	

303.15	0.3005	
308.15	0.3489	
313.15	0.4052	
318.15	0.4708	
Toluene	278.15	0.2583
283.15	0.2945	

Disclaimer: This data is for 4-Ethoxy-2-fluoro-1-nitrobenzene and is intended to serve as a reference. Actual solubility values for **4-Ethoxy-2-nitroaniline** may differ.

Experimental Protocol for Solubility Determination

The gravimetric method is a widely accepted and reliable technique for determining the solubility of a solid in a liquid solvent. The following protocol is a standard procedure that can be employed to determine the solubility of **4-Ethoxy-2-nitroaniline**.

Key Steps in the Gravimetric Method:

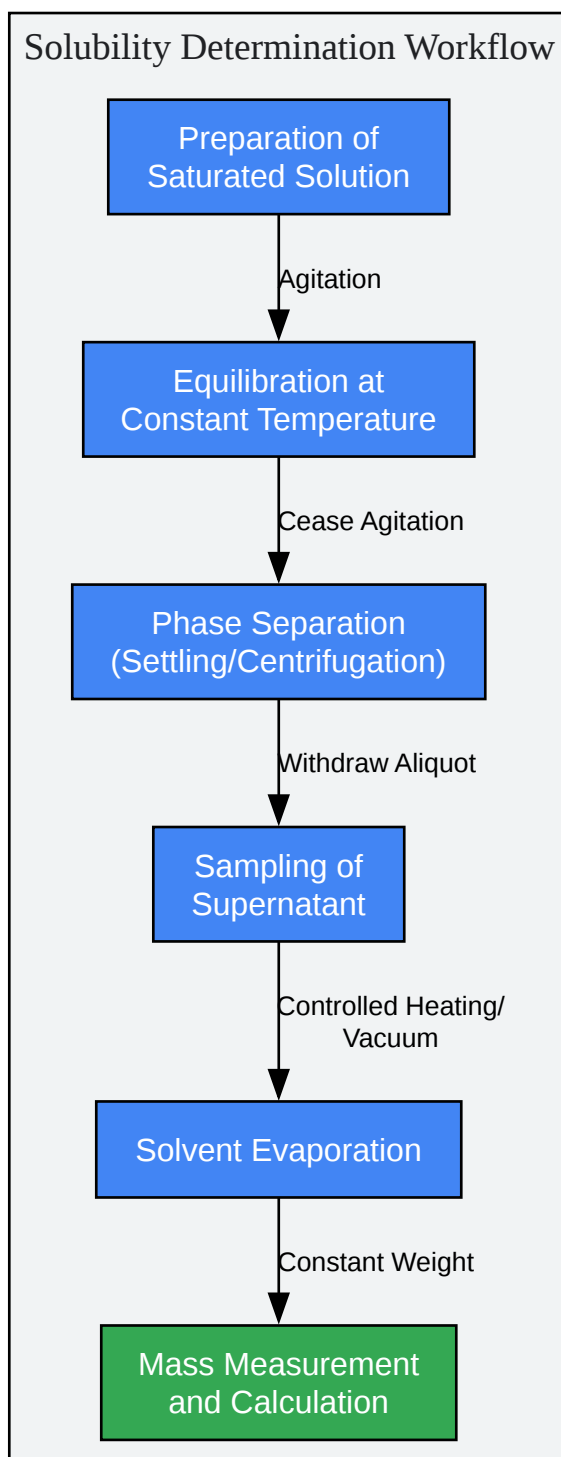
- **Preparation of Saturated Solutions:** An excess amount of solid **4-Ethoxy-2-nitroaniline** is added to a known volume of the selected organic solvent in a sealed vessel.
- **Equilibration:** The mixture is continuously agitated in a thermostatically controlled water bath to maintain a constant temperature. The system is allowed to equilibrate for a sufficient period to ensure that the solution is saturated.
- **Phase Separation:** Once equilibrium is reached, agitation is stopped, and the solid and liquid phases are allowed to separate, typically by settling or centrifugation.
- **Sampling:** A known mass of the clear, saturated supernatant is carefully withdrawn using a pre-weighed, pre-heated (or pre-cooled to the experimental temperature) syringe. To avoid introducing undissolved solids, the syringe is often fitted with a filter.
- **Solvent Evaporation:** The withdrawn sample is transferred to a pre-weighed container, and the solvent is evaporated under controlled conditions (e.g., in a vacuum oven at a moderate

temperature) until a constant weight of the solid solute is achieved.

- Calculation: The mass of the dissolved solute and the mass of the solvent are determined by weight difference. The solubility can then be expressed in various units, such as mole fraction, molarity, or grams of solute per 100 grams of solvent.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **4-Ethoxy-2-nitroaniline**.



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Gravimetric method workflow.

This in-depth guide provides a foundational understanding of the solubility of **4-Ethoxy-2-nitroaniline**. While specific quantitative data is not readily available in the public domain, the provided information on its qualitative solubility, reference data for a similar compound, and a detailed experimental protocol will aid researchers in their work with this important chemical intermediate.

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References

- 1. 4-ethoxy-2-nitroaniline; CAS No.: 616-86-4 [chemshuttle.com]
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